

Application Notes & Protocols: Quantifying Kdn Expression Using a Novel Fluorescent Probe

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Compound of Interest

Compound Name: *Kdn probe-1*

Cat. No.: *B12421812*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

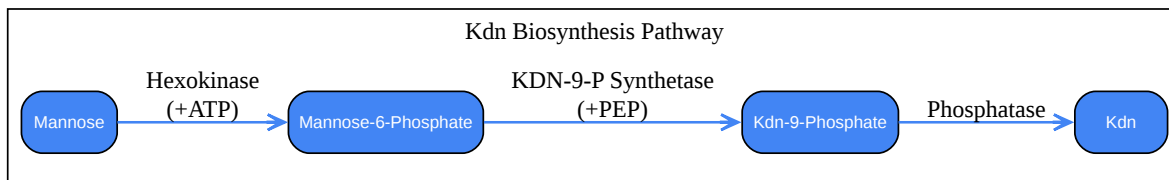
Deaminated neuraminic acid (Kdn), or 2-keto-3-deoxy-D-glycero-D-galacto-nononic acid, is a unique member of the sialic acid family. Unlike the more common N-acetylneuraminic acid (Neu5Ac) and N-glycolylneuraminic acid (Neu5Gc), Kdn has a hydroxyl group instead of an aminoacyl group at the C5 position.^[1] Kdn is found in various glycoconjugates in vertebrates and bacteria and plays a role in diverse biological processes.^[1] The ability to accurately quantify Kdn expression is crucial for understanding its physiological and pathological roles. This document provides a detailed protocol for the quantification of Kdn expression in biological samples using a novel, hypothetical fluorescent probe, hereafter referred to as "**Kdn Probe-1**".

Principle of Detection

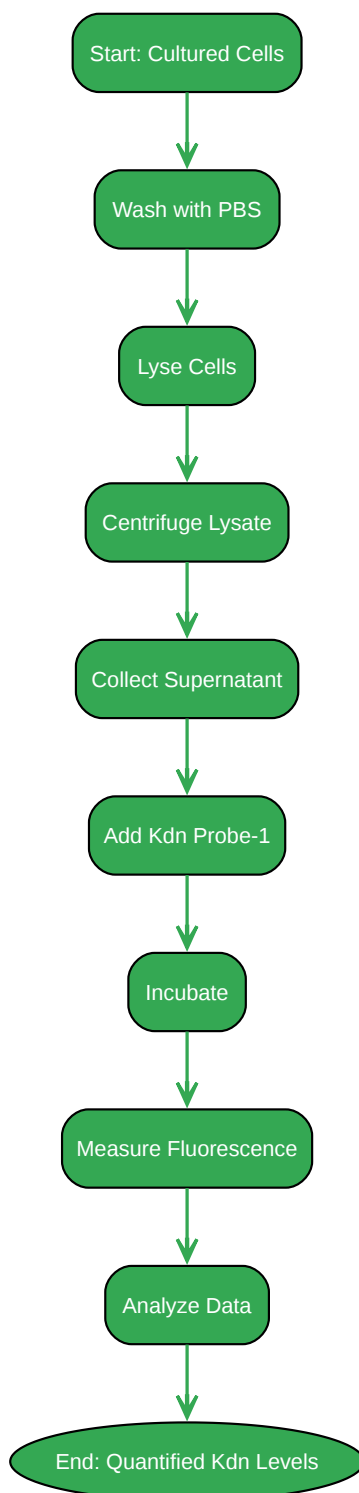
Kdn Probe-1 is a specialized fluorescent molecule designed to selectively bind to the hydroxyl group at the C5 position and the adjacent carboxyl group of Kdn. Upon binding, the probe undergoes a conformational change that results in a significant increase in its fluorescence quantum yield, allowing for sensitive and quantitative detection of Kdn. The fluorescence intensity is directly proportional to the concentration of Kdn in the sample.

Signaling and Biosynthetic Pathway of Kdn

The biosynthesis of Kdn is a multi-step enzymatic process. In organisms like trout, it involves the phosphorylation of mannose, followed by condensation with phosphoenolpyruvate to form Kdn-9-phosphate, which is then dephosphorylated to yield free Kdn.[2]



Workflow for Kdn Quantification in Cell Lysates

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References

- 1. Identification of KDN-Gangliosides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Biosynthesis of KDN (2-keto-3-deoxy-D-glycero-D-galacto-nononic acid). Identification and characterization of a KDN-9-phosphate synthetase activity from trout testis - PubMed [pubmed.ncbi.nlm.nih.gov]
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